

What are the physical and chemical properties of 1,2-Bis(hydroxyimino)cyclohexane?

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Compound of Interest

Compound Name: 1,2-Bis(hydroxyimino)cyclohexane

Cat. No.: B146463

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A Comprehensive Technical Guide to 1,2-Bis(hydroxyimino)cyclohexane (Nioxime)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical, chemical, and biological properties of **1,2-Bis(hydroxyimino)cyclohexane**, also known as Nioxime. It includes a summary of its quantitative data, detailed experimental protocols for its synthesis, and a discussion of its known applications and biological activities.

Core Properties

1,2-Bis(hydroxyimino)cyclohexane is a white to beige or brown crystalline powder. Its structure features a cyclohexane ring with two hydroxyimino (=NOH) groups on adjacent carbons. This configuration is key to its chemical properties, particularly its ability to act as a chelating agent.

Physical and Chemical Data

The key physical and chemical properties of **1,2-Bis(hydroxyimino)cyclohexane** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₆ H ₁₀ N ₂ O ₂
Molecular Weight	142.16 g/mol
Appearance	Beige to brown crystalline powder or needles
Melting Point	188-190 °C (decomposes)
Boiling Point	339 °C at 760 mmHg
Solubility	0.8% in water; readily soluble in alcohol, diethyl ether, and acetone
CAS Number	492-99-9

Spectral Data

- Mass Spectrometry (GC-MS): The mass spectrum shows a molecular ion peak (M⁺) at m/z 142.^[1]
- Infrared (IR) Spectroscopy: Fourier-transform infrared spectroscopy (FTIR) confirms the presence of N–O and C=N stretches at approximately 1620 cm⁻¹ and 1550 cm⁻¹, respectively.^[2]

Note: Detailed ¹H and ¹³C NMR spectral data for **1,2-Bis(hydroxyimino)cyclohexane** are not readily available in the public domain literature reviewed for this guide.

Chemical Properties and Reactivity

The chemical behavior of **1,2-Bis(hydroxyimino)cyclohexane** is largely dictated by the two adjacent oxime functional groups.

Chelating Properties

The primary and most well-documented chemical property of this compound is its ability to act as a bidentate chelating ligand. The two nitrogen atoms of the hydroxyimino groups can coordinate with various transition metal ions, such as nickel (Ni²⁺), palladium (Pd²⁺), cobalt

(Co²⁺), and iron (Fe²⁺), to form stable metal complexes. This property is the basis for its use as an analytical reagent for the gravimetric and spectrophotometric determination of these metals.

Caption: Chelation of a metal ion by **1,2-Bis(hydroxyimino)cyclohexane**.

Experimental Protocols

Synthesis of **1,2-Bis(hydroxyimino)cyclohexane**

The following protocol for the synthesis of **1,2-Bis(hydroxyimino)cyclohexane** is adapted from Organic Syntheses.[3]

Materials:

- Hydroxylammonium chloride (86.9 g, 1.25 moles)
- Potassium hydroxide (85%, 82.4 g, 1.25 moles)
- 1,2-Cyclohexanedione (prepared separately)
- Water
- Ice

Procedure:

- In a 1-liter Erlenmeyer flask, add 200 ml of water and 100 g of cracked ice.
- To this ice-water mixture, add 86.9 g of hydroxylammonium chloride.
- Prepare an ice-cold basic solution by dissolving 82.4 g of 85% potassium hydroxide in 50 ml of water and then adding 150 g of cracked ice.
- Add the ice-cold potassium hydroxide solution to the hydroxylammonium chloride solution and shake the mixture thoroughly.
- To this mixture, add a small amount (approximately 0.5 g) of previously synthesized **1,2-Bis(hydroxyimino)cyclohexane** to act as a seed crystal, with stirring.

- Add the 1,2-cyclohexanedione to the hydroxylamine solution.
- The product, **1,2-Bis(hydroxyimino)cyclohexane**, will precipitate out of the solution.
- Collect the precipitate by filtration and wash with cold water.
- The crude product can be purified by recrystallization from an ethanol/water mixture.

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